

Solubility and physical properties of 3-Methoxybenzonitrile

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Compound of Interest

Compound Name: 3-Methoxybenzonitrile

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An In-depth Technical Guide on the Core Solubility and Physical Properties of **3-Methoxybenzonitrile**

This technical guide provides a comprehensive overview of the solubility and key physical properties of **3-Methoxybenzonitrile** (CAS No: 1527-89-5). Intended for researchers, scientists, and professionals in drug development, this document compiles essential data, details experimental methodologies for property determination, and illustrates the relationships between the compound's characteristics and analytical techniques.

Physical Properties of 3-Methoxybenzonitrile

3-Methoxybenzonitrile, also known as m-anisonitrile or 3-cyanoanisole, is an organic compound with the molecular formula C_8H_7NO .^{[1][2][3]} It presents as a white or colorless to yellow or orange powder, lump, or clear liquid.^{[2][4][5]} Below is a summary of its key physical properties.

Table 1: Physical Properties of **3-Methoxybenzonitrile**

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[1] [2] [3] [6]
Molecular Weight	133.15 g/mol	[1] [2] [6] [7]
Melting Point	20-24 °C (68-75.2 °F)	[2] [8]
Boiling Point	233 °C (451.4 °F) at 760 mmHg	[1] [8]
	111-112 °C (231.8-233.6 °F) at 13 mmHg	[2] [4] [5] [7] [9] [10] [11]
	110-111 °C (230-231.8 °F) at 12 mmHg	
	140 °C (284 °F) at 34 mmHg	
Density	1.089 g/mL at 25 °C (77 °F)	[1] [2] [5] [7] [9] [10]
Refractive Index (n _{20/D})	1.5402	[2] [5] [7] [10]
Flash Point	105 °C (221 °F) - closed cup	[1] [7] [9]
Vapor Pressure	0.0567 mmHg at 25 °C (77 °F)	[2] [5]
Appearance	White or Colorless to Yellow to Orange powder to lump to clear liquid	[2] [4] [5]

Solubility Profile

The solubility of a compound is a critical parameter in drug development and chemical synthesis. **3-Methoxybenzonitrile** is described as being slightly soluble in water.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#) The lone pair of electrons on the nitrogen atom of the nitrile group can form hydrogen bonds with water molecules, which accounts for its limited solubility.[\[12\]](#) As the hydrocarbon portion of the molecule increases in size, it disrupts the hydrogen bonding between water molecules, leading to decreased solubility.[\[12\]](#) While extensive quantitative solubility data in a wide range of organic solvents is not readily available in the cited literature, nitriles are generally soluble in organic solvents like ethyl acetate, acetone, and methyl ethyl ketone (MEK).[\[13\]](#)[\[14\]](#)[\[15\]](#)

Table 2: Solubility of **3-Methoxybenzonitrile**

Solvent	Solubility	Reference
Water	Slightly soluble	[2][4][5][8]

Experimental Protocols

Accurate determination of physical properties is fundamental. The following sections detail the standard methodologies for measuring the key properties of **3-Methoxybenzonitrile**.

Melting Point Determination

The melting point is a key indicator of a compound's purity. Pure crystalline organic compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[16][17] Impurities tend to lower and broaden the melting range.[16][17][18]

Methodology (Capillary Method):

- Sample Preparation: A small amount of finely powdered, dry **3-Methoxybenzonitrile** is packed into a capillary tube to a height of 1-3 mm.[17][19][20] The tube is sealed at one end. [20]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[17][20] This assembly is placed in a heating apparatus, such as a Thiele tube or a commercial melting point apparatus.[16][17] The heating medium is typically a high-boiling point liquid like silicone oil.[17]
- Heating: The apparatus is heated slowly and uniformly, at a rate of about 1-2°C per minute, especially near the expected melting point.[17][19]
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample turns into a clear liquid is recorded as the end of the melting range.[16][17][19]

Density Measurement

Density is a fundamental physical property that can be used for substance identification and quality control.

Methodology (Pycnometer Method):

- Preparation: A pycnometer, a glass flask with a specific, known volume, is thoroughly cleaned and dried.[21]
- Mass of Empty Pycnometer: The mass of the empty, dry pycnometer is accurately measured using an analytical balance.[21]
- Mass of Pycnometer with Sample: The pycnometer is filled with **3-Methoxybenzonitrile**. Care is taken to avoid air bubbles. The filled pycnometer is then weighed.[21]
- Calculation: The mass of the **3-Methoxybenzonitrile** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.[21]
- Temperature Control: The temperature of the sample must be controlled and recorded, as density is temperature-dependent.

Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a valuable tool for identifying and characterizing liquids.

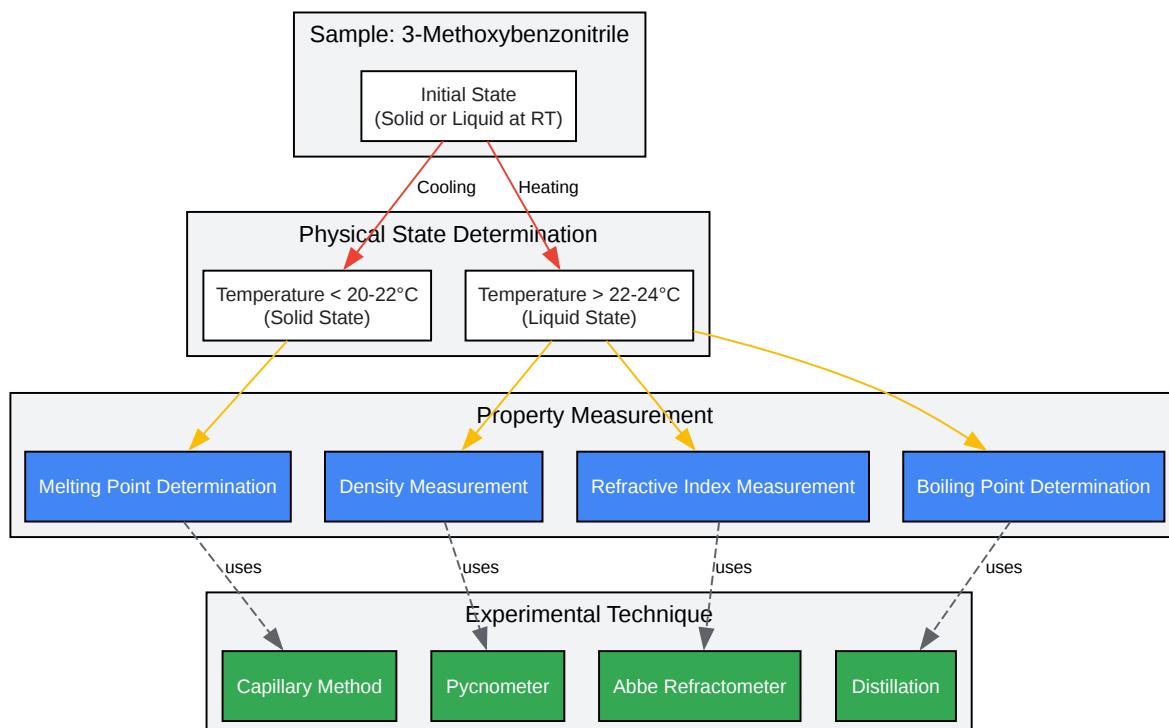
Methodology (Abbe Refractometer):

- Calibration: The refractometer is calibrated using a standard of known refractive index, such as distilled water.
- Sample Application: A few drops of liquid **3-Methoxybenzonitrile** are placed on the surface of the measuring prism.
- Measurement: The prisms are closed, and the light source is activated. The most common light source used is the sodium D-line (589.3 nm).[22] The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered on the crosshairs.

- Reading: The refractive index value is read directly from the instrument's scale.
- Temperature Control: The measurement is highly sensitive to temperature, which must be precisely controlled, typically using a circulating water bath connected to the refractometer. [22][23] Measurements are commonly taken at 20°C or 25°C.[23]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for characterizing the physical state and properties of **3-Methoxybenzonitrile**.



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Caption: Workflow for physical property analysis of **3-Methoxybenzonitrile**.

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